

# An In-depth Technical Guide to the Physical Properties of N-Benzylphthalimide

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## Compound of Interest

Compound Name: *N-Benzylphthalimide*

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This technical guide provides a comprehensive overview of the physical properties of **N-Benzylphthalimide**, with a focus on its melting point and physical appearance. Detailed experimental protocols for the determination of these properties are included, along with a summary of its key physicochemical data.

## Physicochemical Properties of N-Benzylphthalimide

**N-Benzylphthalimide**, also known as 2-benzylisoindoline-1,3-dione, is an N-substituted phthalimide.<sup>[1][2][3][4]</sup> It is a compound of interest in organic synthesis, serving as an intermediate in the preparation of various molecules, including potential pharmaceutical compounds.<sup>[4]</sup> The physical characteristics of **N-Benzylphthalimide** are crucial for its identification, purity assessment, and application in further chemical reactions.

Table 1: Quantitative Physicochemical Data for **N-Benzylphthalimide**

Property	Value	Source(s)
Melting Point	114-116 °C	[1][2][4][5][6][7][8]
115.0-119.0 °C		
Molecular Formula	C <sub>15</sub> H <sub>11</sub> NO <sub>2</sub>	[4][5][9]
Molecular Weight	237.25 g/mol	[1][3][4][5][9]
Boiling Point	393.1 °C at 760 mmHg	[5]
~379.79 °C (estimate)	[4][7]	
Density	1.311 g/cm <sup>3</sup>	[5]
~1.34 g/cm <sup>3</sup>	[7]	
Refractive Index	1.66	[5]
~1.55 (estimate)	[7]	
Solubility	Soluble in DMSO	

## Physical Appearance

**N-Benzylphthalimide** typically presents as a white to light yellow crystalline solid.[4][7] It has also been described as appearing in the form of colorless to light-yellow crystalline needles. The color can be an indicator of purity, with purer samples tending to be white.[10]

## Experimental Protocols

The following sections detail the methodologies for the synthesis of **N-Benzylphthalimide** and the determination of its physical properties.

A common method for the preparation of **N-Benzylphthalimide** involves the reaction of phthalic anhydride with benzylamine in glacial acetic acid.[1][2][3][4] An alternative published procedure is as follows:

- **Reaction Setup:** An intimate mixture of 1.2 moles of anhydrous potassium carbonate and 2 moles of phthalimide is prepared.[6] To this mixture, 4 moles of benzyl chloride are added.[6]

- Heating: The reaction mixture is heated in an oil bath at 190°C under a reflux condenser for three hours.[6]
- Workup: While the mixture is still hot, excess benzyl chloride is removed by steam distillation.[6] As the distillation proceeds, the **N-Benzylphthalimide** product crystallizes.[6] The mixture is then cooled rapidly with vigorous agitation to yield a fine solid.[6]
- Purification: The solid product is collected by filtration on a Büchner funnel, washed thoroughly with water, and then with 60% ethanol.[6] For further purification, the product can be recrystallized from glacial acetic acid.[6]

The determination of the physical appearance of a chemical compound is a qualitative assessment.[11]

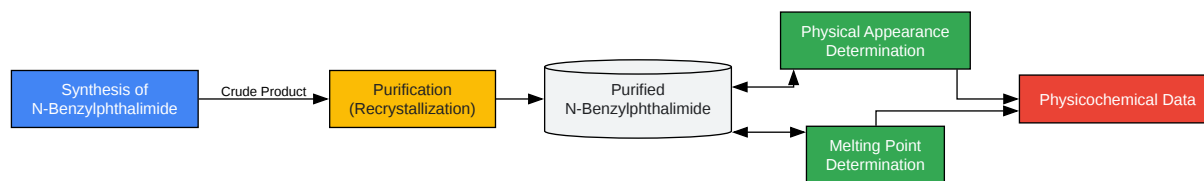
- Objective: To visually inspect and describe the physical state, color, and form of the substance.
- Procedure:
  - A small, representative sample of **N-Benzylphthalimide** is placed on a clean, white surface, such as a watch glass or a piece of filter paper.
  - The sample is observed under good lighting conditions, preferably against a white background to ensure accurate color perception.[10]
  - The physical state at room temperature and standard pressure is noted (e.g., solid).
  - The color of the material is described (e.g., white, off-white, light yellow).
  - The form or morphology of the solid is characterized (e.g., crystalline powder, needles, granules).

The melting point of a crystalline solid is a key physical property used for identification and as a criterion for purity. A pure compound typically exhibits a sharp melting point range of 0.5-1.0°C. Impurities tend to depress the melting point and broaden the melting range.

- Objective: To determine the temperature range over which the solid **N-Benzylphthalimide** transitions to a liquid.
- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes (sealed at one end), thermometer.[1]
- Procedure:
  - Sample Preparation: A small amount of dry, finely powdered **N-Benzylphthalimide** is introduced into the open end of a capillary tube.[7] The tube is tapped gently to pack the solid into the sealed end to a height of 1-2 cm.[4][7]
  - Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.[1][7]
  - Heating: The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.[7] The heating rate is then reduced to about 1-2°C per minute to allow for accurate observation.[7]
  - Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.[4][7] The temperature at which the entire sample has completely melted into a transparent liquid is recorded as the end of the melting range.[4][7]
  - Reporting: The melting point is reported as a range of these two temperatures. For **N-Benzylphthalimide**, a typical range would be 114-116°C.[1][6][7]

## Experimental Workflow Diagram

The following diagram illustrates the logical workflow from the synthesis of **N-Benzylphthalimide** to its physical characterization.



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Caption: Workflow for the synthesis and physical characterization of **N-Benzylphthalimide**.

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